

3-Sulfanyloxolan-2-one safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Sulfanyloxolan-2-one

Cat. No.: B077332

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An In-depth Technical Guide to the Safety and Handling of **3-Sulfanyloxolan-2-one**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known safety and handling precautions for **3-Sulfanyloxolan-2-one** (CAS No. 14032-62-3). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this document combines data from authoritative chemical databases with general safety protocols for structurally related compounds, such as mercaptans and thiolactones.

Chemical Identification and Physical Properties

3-Sulfanyloxolan-2-one is a sulfur-containing heterocyclic compound. Its key identifiers and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C4H6O2S	[PubChem]
Molecular Weight	118.16 g/mol	[PubChem]
IUPAC Name	3-sulfanyloxolan-2-one	[PubChem]
CAS Number	14032-62-3	[PubChem]
Synonyms	alpha-Mercapto-gamma-butyrolactone, 3-Mercaptotetrahydrofuran-2-one	[PubChem]
Appearance	Not explicitly stated; likely a liquid	
Odor	Likely has a strong, unpleasant odor characteristic of mercaptans.	General knowledge of mercaptans

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication. The GHS classification for **3-Sulfanyloxolan-2-one**, as reported in the PubChem database, is detailed below.[\[1\]](#)[\[2\]](#)

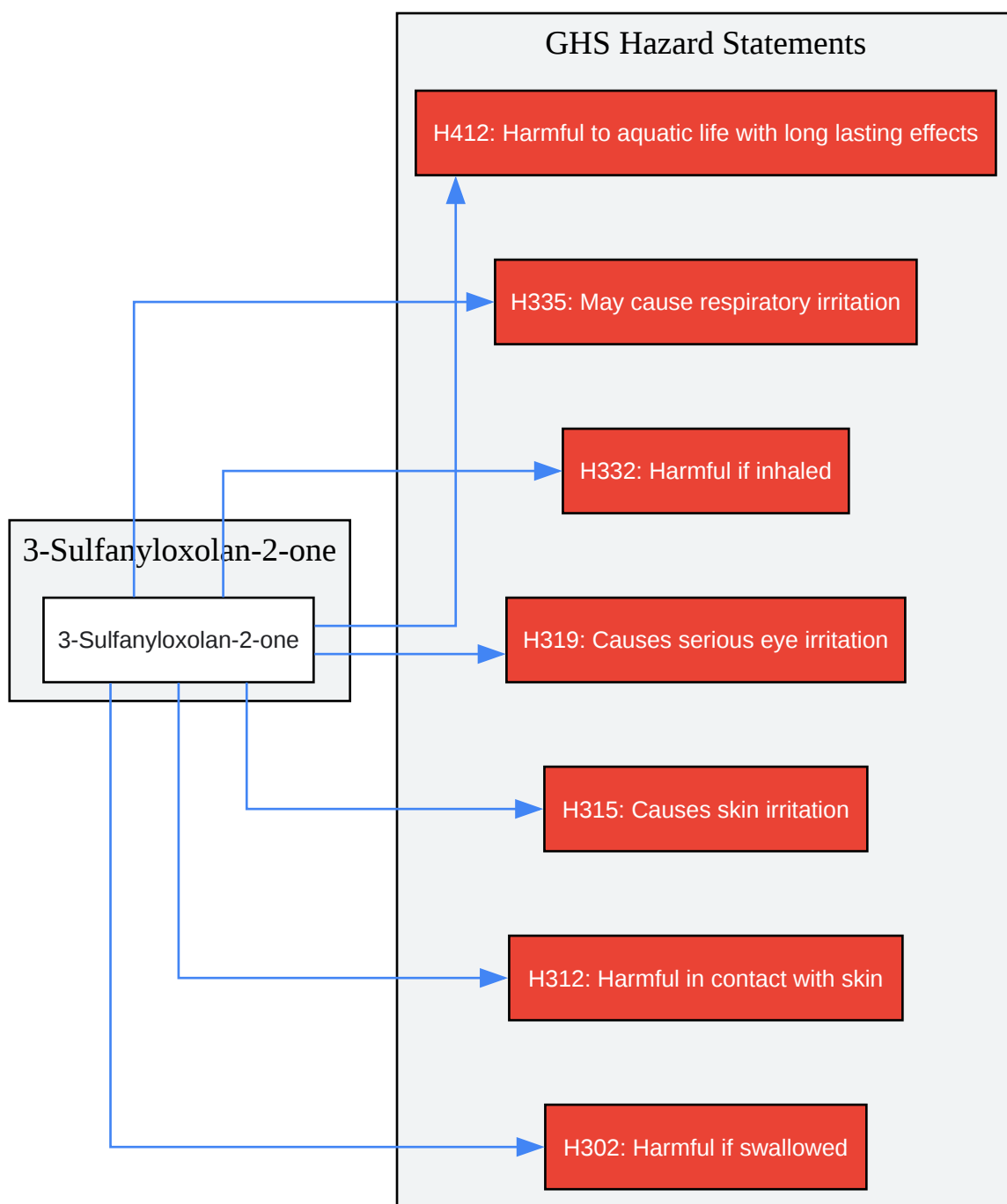
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

GHS Pictograms:

- Health Hazard: For substances that are harmful, irritant, or sensitizing.
- Exclamation Mark: For substances that may cause less serious health effects.

Signal Word: Warning

GHS Hazard Classification Overview



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Caption: GHS Hazard Statements for **3-Sulfanyloxolan-2-one**.

Safe Handling and Storage

Given the hazards associated with **3-Sulfanyloxolan-2-one**, strict adherence to safety protocols is mandatory. The following guidelines are based on best practices for handling mercaptans and other hazardous laboratory chemicals.^{[3][4]}

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. Based on the GHS classification, the following are recommended:

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield. ^[5]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected for integrity before use. ^{[6][7]}
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary depending on the scale of the experiment. ^[5]
Respiratory Protection	All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors. ^{[4][8]}

General Handling Procedures

- Work in a well-ventilated area, preferably a chemical fume hood.^[4]
- Avoid contact with skin, eyes, and clothing.^{[5][9]}
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.^[10]
- Keep containers tightly closed when not in use.^[10]

Storage

- Store in a cool, dry, and well-ventilated area.

- Keep away from incompatible materials such as strong oxidizing agents.
- Ensure containers are properly labeled.

Emergency Procedures

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. [5] [9]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention. [5] [9] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [5] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [9] [10]

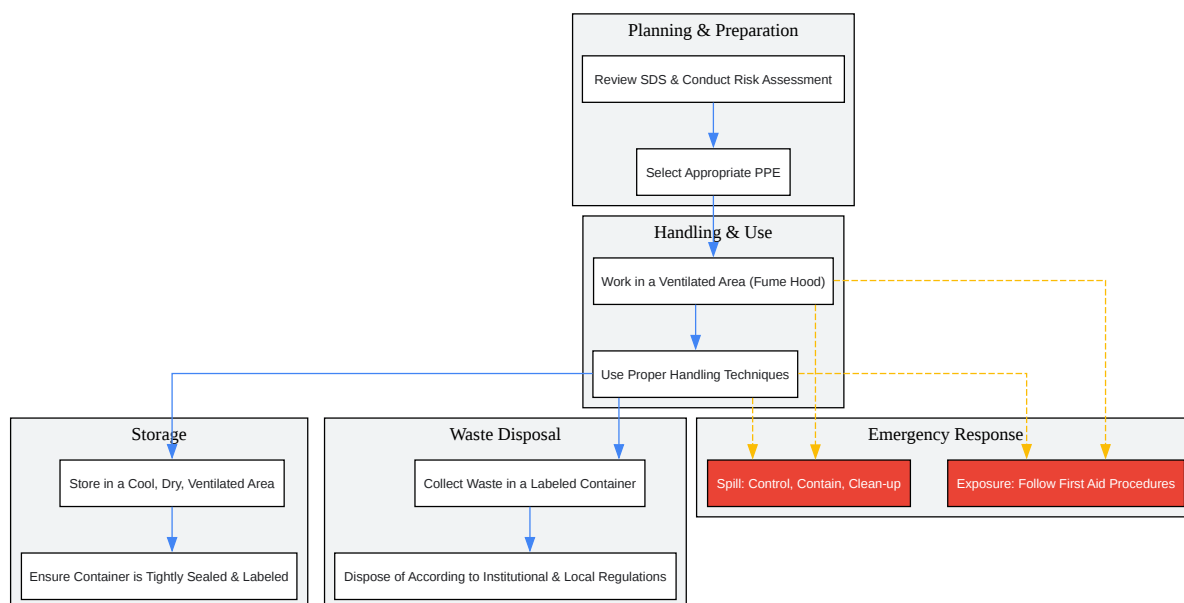
Spill Response

In the event of a spill, follow these general procedures:[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Control: Eliminate all ignition sources and ensure the immediate area is well-ventilated.

- Contain: Prevent the spill from spreading by using absorbent materials such as sand, vermiculite, or commercial sorbents.
- Clean-up: Carefully collect the absorbed material into a sealed, labeled container for proper disposal. Do not allow the material to enter drains or waterways.

General Chemical Handling Workflow



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Caption: A general workflow for the safe handling of laboratory chemicals.

Experimental Protocols

Specific experimental protocols for the safety assessment of **3-Sulfanyloxolan-2-one** are not publicly available. However, standardized OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical safety testing. Below are general methodologies that would be used to assess the hazards identified for this compound.

Acute Oral Toxicity (Based on OECD Guideline 423)

- **Objective:** To determine the acute oral toxicity of a substance.
- **Methodology:** A stepwise procedure is used with a limited number of animals (typically rats, usually females). A starting dose of 300 mg/kg body weight is often used for substances suspected of being harmful if swallowed. Observations are made for at least 14 days, and include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic and central nervous system, and somatomotor activity and behavior patterns.
- **Endpoint:** The acute toxic class is determined based on the observed mortality.

Skin Irritation/Corrosion (Based on OECD Guideline 404)

- **Objective:** To assess the potential for a substance to cause skin irritation or corrosion.
- **Methodology:** A small amount of the test substance (0.5 mL for a liquid) is applied to a shaved patch of skin on a single animal (typically a rabbit). The patch is covered with a gauze dressing for a specified period (usually 4 hours). The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after removal of the patch.
- **Endpoint:** The substance is classified as an irritant based on the severity and duration of the observed skin reactions.

Eye Irritation/Corrosion (Based on OECD Guideline 405)

- **Objective:** To determine the potential for a substance to cause serious eye damage or irritation.
- **Methodology:** A small amount of the test substance (0.1 mL for a liquid) is instilled into the conjunctival sac of one eye of a single animal (typically a rabbit). The other eye serves as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- **Endpoint:** The substance is classified based on the severity and reversibility of the observed eye lesions.

Disposal Considerations

Waste containing **3-Sulfanyloxolan-2-one** should be treated as hazardous chemical waste.

- Collect waste in a designated, properly labeled, and sealed container.
- Dispose of the waste in accordance with all applicable federal, state, and local environmental regulations.
- Do not dispose of down the drain or in the general trash.

Conclusion

While specific safety data for **3-Sulfanyloxolan-2-one** is limited, its GHS classification indicates that it is a hazardous substance that must be handled with care. By following the general safety precautions for mercaptans and other hazardous chemicals outlined in this guide, researchers can minimize the risks associated with its use. A thorough risk assessment should always be performed before beginning any new experimental work with this compound.

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- To cite this document: BenchChem. [3-Sulfanyloxolan-2-one safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077332#3-sulfanyloxolan-2-one-safety-and-handling-precautions]

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